

In-Depth Technical Guide to Antiviral Agent 45 (Compound 9a)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Antiviral agent 45

Cat. No.: B12382588

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Executive Summary

Antiviral agent 45, also identified as compound 9a, is a potent inhibitor of the human immunodeficiency virus (HIV). This large, lipophilic molecule demonstrates significant efficacy against both HIV-1 and HIV-2, with IC₅₀ values of 35 nM and 3.1 nM, respectively. Its molecular formula is C₄₇H₉₄N₆O₆P₂. This document provides a comprehensive overview of the chemical structure, properties, and available data on this promising antiviral candidate. The information presented is based on the limited publicly available data, and further in-depth research is required to fully elucidate its therapeutic potential.

Chemical Structure and Properties

While a definitive 2D chemical structure for **Antiviral Agent 45** (compound 9a) is not readily available in the public domain, its molecular formula, C₄₇H₉₄N₆O₆P₂, suggests a complex and high molecular weight compound. The presence of phosphorus and a high carbon-to-nitrogen and -oxygen ratio indicates it is likely a lipophilic prodrug, possibly designed to enhance cell permeability and bioavailability.

Physicochemical Properties

Quantitative data on the physicochemical properties of **Antiviral Agent 45** are not extensively detailed in available literature. However, its likely prodrug nature and large molecular formula

suggest certain characteristics.

Property	Value/Information	Source
Molecular Formula	C47H94N6O6P2	Publicly available data
Molecular Weight	905.2 g/mol	Calculated from molecular formula
Lipophilicity	Expected to be high	Inferred from molecular formula
Solubility	Likely poor in aqueous solutions, higher in organic solvents	Inferred from lipophilic nature
Storage	Powder: -20°C for 3 years; In solvent: -80°C for 1 year	Supplier information

Antiviral Activity

Antiviral Agent 45 has demonstrated potent and specific activity against HIV-1 and HIV-2.

Quantitative Antiviral Data

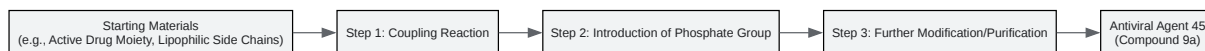
Virus Strain	IC50	Cell Line	Assay Type
HIV-1	35 nM	Not Specified	Not Specified
HIV-2	3.1 nM	Not Specified	Not Specified

Experimental Protocols

Detailed experimental protocols for the synthesis and antiviral testing of **Antiviral Agent 45** are not publicly available. The following represents a generalized workflow that would typically be employed for the evaluation of such a compound.

General Synthesis Workflow

The synthesis of a complex lipophilic prodrug like **Antiviral Agent 45** would likely involve a multi-step process.

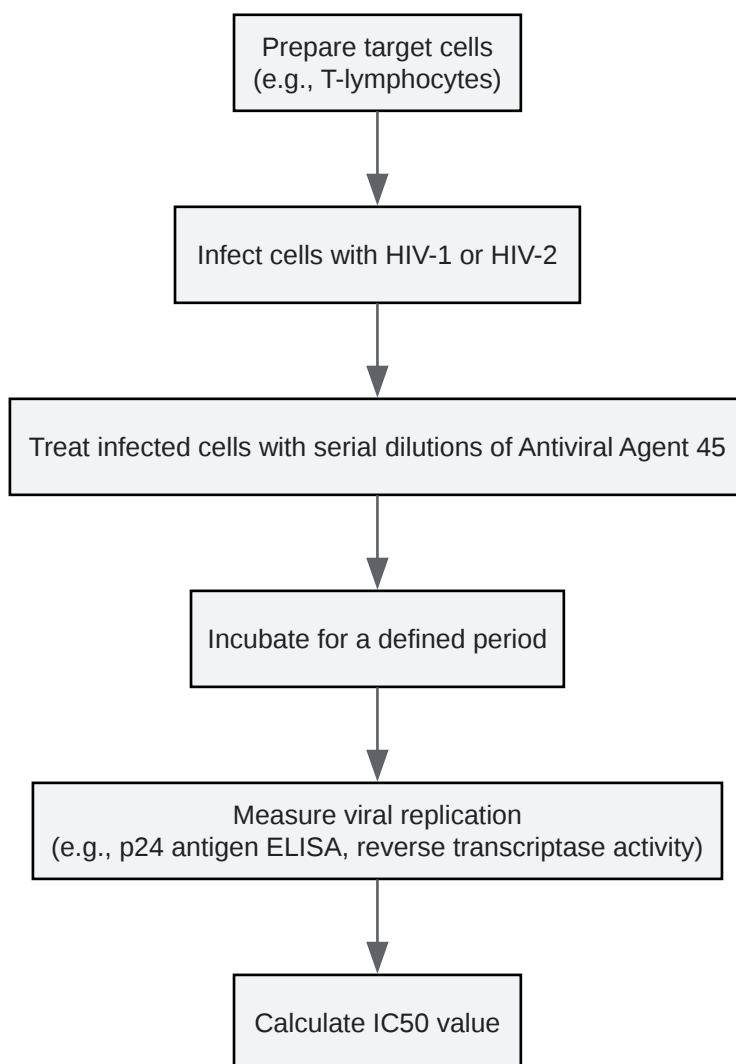


[Click to download full resolution via product page](#)

Caption: Generalized synthetic workflow for a lipophilic prodrug.

HIV Inhibition Assay (Conceptual Workflow)

A standard cell-based assay would be used to determine the IC₅₀ values.

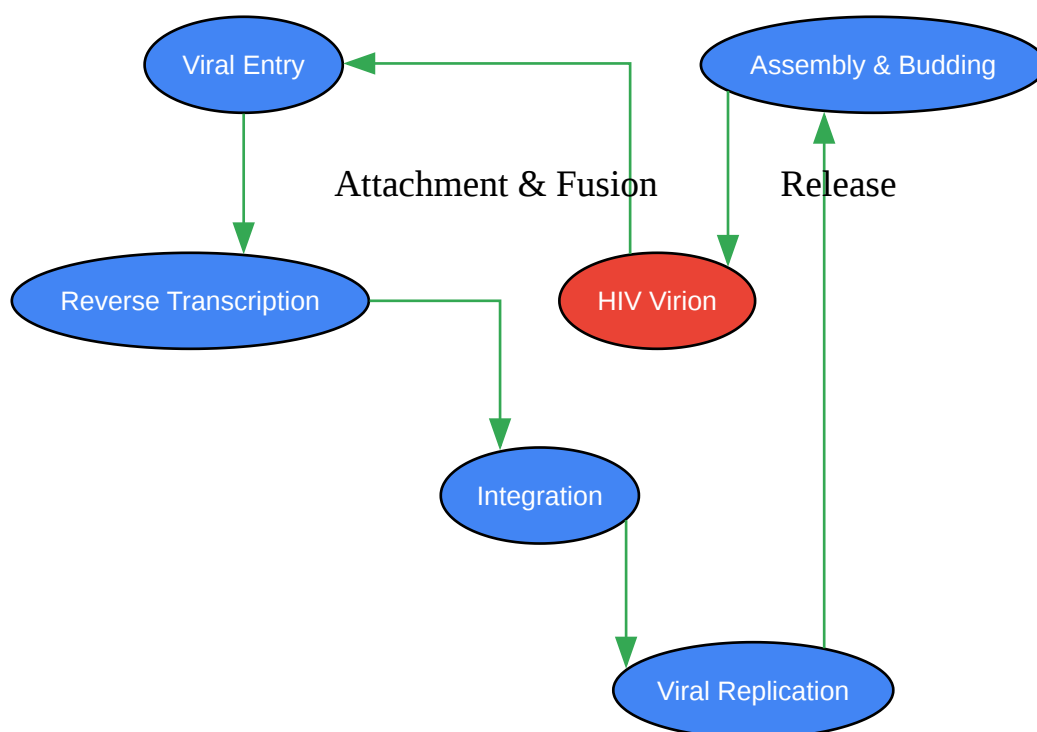


[Click to download full resolution via product page](#)

Caption: Conceptual workflow for an HIV inhibition assay.

Mechanism of Action and Signaling Pathways

The precise mechanism of action for **Antiviral Agent 45** has not been elucidated in the available information. As a presumed prodrug, it would likely be metabolized intracellularly to release an active antiviral agent. Given its potent anti-HIV activity, the active metabolite could target various stages of the HIV life cycle.



[Click to download full resolution via product page](#)

Caption: Potential targets in the HIV life cycle for antiviral intervention.

Conclusion and Future Directions

Antiviral Agent 45 (compound 9a) represents a highly potent inhibitor of both HIV-1 and HIV-2 in vitro. Its molecular formula suggests a lipophilic prodrug design, a common strategy to enhance the delivery of antiviral nucleoside analogues. However, a significant lack of publicly

available data, including its definitive chemical structure, detailed physicochemical properties, and comprehensive biological data, hinders a full assessment of its potential.

Future research should focus on:

- **Structure Elucidation:** Determining the precise chemical structure of **Antiviral Agent 45** is paramount.
- **Synthesis and Characterization:** Developing and publishing a detailed synthetic route and full characterization of its physicochemical properties.
- **Mechanism of Action Studies:** Identifying the active metabolite and its specific molecular target within the HIV replication cycle.
- **In Vivo Efficacy and Toxicology:** Evaluating the antiviral activity, pharmacokinetic profile, and safety in animal models.

The rediscovery and further investigation of this potent anti-HIV agent could provide a valuable new lead in the ongoing search for more effective antiretroviral therapies.

- To cite this document: BenchChem. [In-Depth Technical Guide to Antiviral Agent 45 (Compound 9a)]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12382588#antiviral-agent-45-chemical-structure-and-properties\]](https://www.benchchem.com/product/b12382588#antiviral-agent-45-chemical-structure-and-properties)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com